

# Application of Nandrolone-3,4-13C2 in Sports Anti-Doping Testing

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## Compound of Interest

Compound Name: Nandrolone-3,4-13C2

Cat. No.: B1148523

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## Application Note & Protocol

## Introduction

Nandrolone, an anabolic-androgenic steroid, is a substance prohibited at all times under the World Anti-Doping Agency (WADA) Prohibited List.<sup>[1]</sup> Its detection in athlete urine samples is a key focus of anti-doping laboratories worldwide. The primary urinary metabolite of nandrolone is 19-norandrosterone (19-NA), with 19-noretiocholanolone (19-NE) being a secondary metabolite.<sup>[2]</sup> To ensure accurate and reliable quantification of these metabolites, and to avoid false positives, a robust analytical methodology is required. This application note details the use of **Nandrolone-3,4-13C2** as an internal standard in the gas chromatography-mass spectrometry (GC-MS) analysis of nandrolone metabolites in human urine for anti-doping purposes. The use of a stable isotope-labeled internal standard is crucial for compensating for analyte loss during sample preparation and for variations in instrument response, thereby ensuring the accuracy of quantitative results.

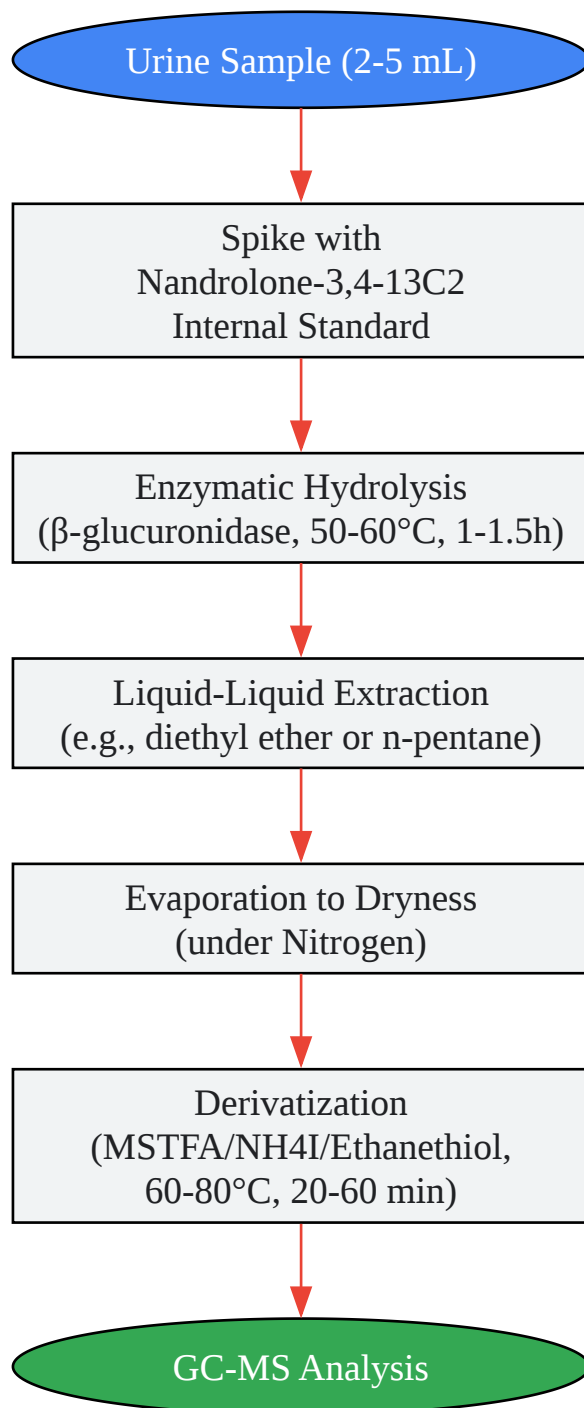
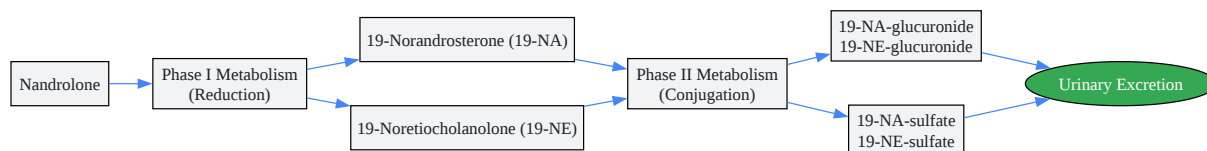
## Principle

The analytical method is based on the principle of isotope dilution mass spectrometry (IDMS). A known amount of the stable isotope-labeled internal standard, **Nandrolone-3,4-13C2**, which metabolizes to labeled 19-norandrosterone-13C2, is added to the urine sample at the beginning of the sample preparation process. This standard behaves chemically and physically identically to the endogenous (unlabeled) analyte throughout extraction, derivatization, and GC-MS analysis. By measuring the ratio of the signal intensity of the analyte to that of the

internal standard, the concentration of the analyte in the original sample can be accurately determined, irrespective of sample losses during processing.

## Metabolic Pathway of Nandrolone

Nandrolone undergoes extensive metabolism in the body before excretion. The primary metabolic pathway involves the reduction of the A-ring to form 19-norandrosterone (the 5 $\alpha$ -isomer) and 19-noretiocholanolone (the 5 $\beta$ -isomer). These metabolites are then primarily conjugated with glucuronic acid and to a lesser extent with sulfate before being excreted in the urine.<sup>[2]</sup><sup>[3]</sup>



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## References

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